

3 α -Dihydrocadambine molecular formula

C₂₇H₃₄N₂O₁₀

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Compound of Interest

Compound Name: 3 α -Dihydrocadambine

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3 α -Dihydrocadambine: A Technical Whitepaper

Molecular Formula: C₂₇H₃₄N₂O₁₀ Audience: Researchers, scientists, and drug development professionals.

Abstract

3 α -Dihydrocadambine is a naturally occurring glucoindole alkaloid found in plants of the Rubiaceae family, notably *Neolamarckia cadamba*. With a molecular formula of C₂₇H₃₄N₂O₁₀, this complex molecule has garnered interest for its potential therapeutic applications, including anti-inflammatory, antioxidant, and hypotensive properties. This technical guide provides a comprehensive overview of 3 α -Dihydrocadambine, consolidating available data on its physicochemical properties, spectral characteristics, synthesis, and biological activities. Detailed experimental protocols for its synthesis and relevant biological assays are presented, alongside visualizations of key experimental workflows to facilitate understanding and further research.

Physicochemical and Spectral Data

A comprehensive compilation of the physicochemical and spectral data for 3 α -Dihydrocadambine is essential for its identification, characterization, and use in experimental settings.

Physicochemical Properties

While a complete experimentally determined dataset is not fully available in the public literature, the following table summarizes the known and predicted properties of **3 α -Dihydrocadambine**.

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₄ N ₂ O ₁₀	--INVALID-LINK--[1]
Molecular Weight	546.57 g/mol	--INVALID-LINK--[1]
CAS Number	54483-84-0	--INVALID-LINK--[1]
Appearance	Crystalline solid	--INVALID-LINK--[2]
Melting Point	182-187 °C (decomposes)	--INVALID-LINK--[2]
Predicted Boiling Point	802.9 ± 65.0 °C	
Predicted Density	1.56 ± 0.1 g/cm ³	
Predicted pKa	12.80 ± 0.70	

Spectral Data

The structural elucidation of **3 α -Dihydrocadambine** has been confirmed through various spectroscopic techniques. The following data has been reported:

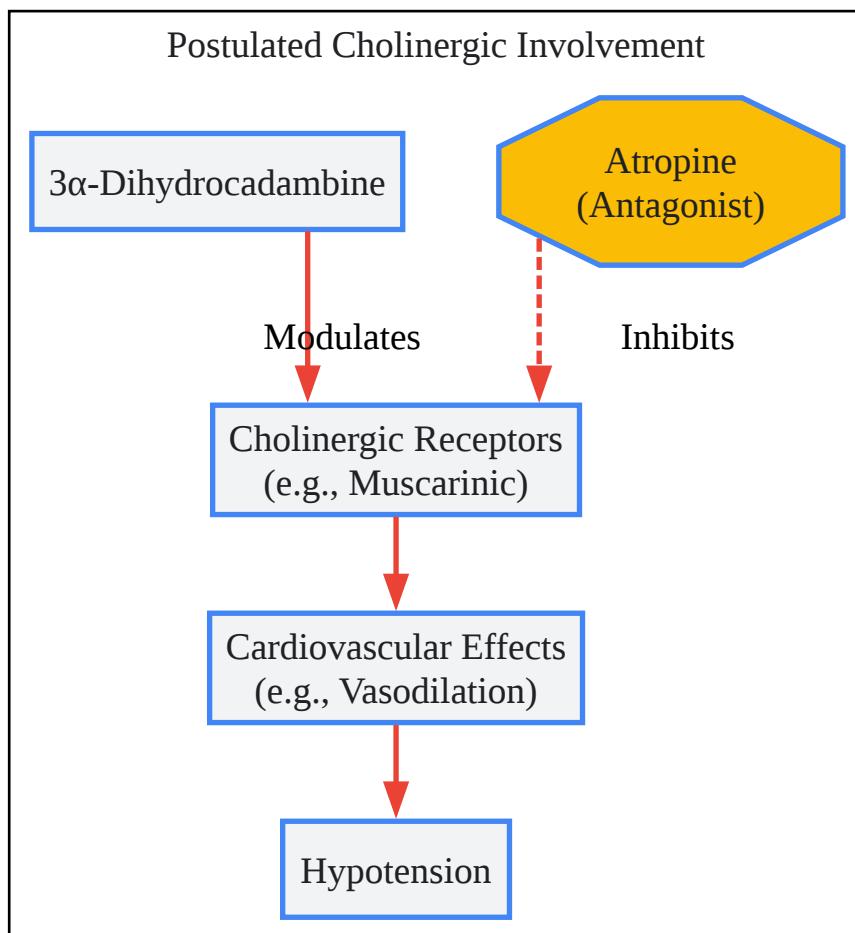
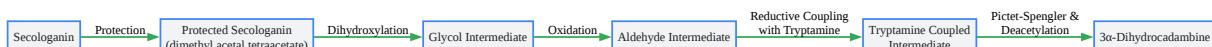
- ¹H-NMR and ¹³C-NMR: While specific chemical shift data for **3 α -Dihydrocadambine** is not readily available in comprehensive tables within the searched literature, its synthesis and characterization were confirmed by comparing the ¹H-NMR spectra of the synthetic product with that of the natural alkaloid.[2]
- Infrared (IR) Spectroscopy: The IR spectrum of synthetic **3 α -Dihydrocadambine** was found to be identical to that of the natural product.[2]
- Mass Spectrometry (MS): Further confirmation of the structure was achieved through mass spectrometry.

Synthesis and Experimental Protocols

The total synthesis of **3 α -Dihydrocadambine** was first reported by McLean and colleagues in 1983, confirming its structure and stereochemistry.[2]

Synthetic Workflow

The synthesis of **3 α -Dihydrocadambine** involves a multi-step process starting from secologanin. The following diagram illustrates the key transformations.



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References

- 1. 3 α -Dihydrocadambine | 54483-84-0 | ECA48384 | Biosynth [biosynth.com]
- 2. cdnsciencepub.com [cdnsciencepub.com]
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